

# Electrochemical Properties of Sodium Picrate Solutions: An In-depth Technical Guide

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## Compound of Interest

Compound Name: **Sodium picrate**

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This technical guide provides a comprehensive overview of the core electrochemical properties of **sodium picrate** solutions. The information presented herein is intended to support research and development activities where the behavior of this salt in solution is of critical importance. This document details the theoretical underpinnings, experimental methodologies for characterization, and a summary of available data on the conductivity, viscosity, and thermodynamic properties of aqueous **sodium picrate** solutions.

## Introduction to Sodium Picrate and its Electrochemical Significance

**Sodium picrate**, the sodium salt of picric acid, is an energetic material that also finds application in various chemical and analytical processes.<sup>[1]</sup> Its electrochemical properties in solution are of fundamental interest for understanding its reactivity, stability, and interactions with other species. The behavior of **sodium picrate** in an aqueous medium is governed by the interplay of ion-solvent and ion-ion interactions, which dictate its conductive, viscous, and thermodynamic characteristics. A thorough understanding of these properties is essential for applications ranging from chemical synthesis to the development of novel analytical methods.

## Electrical Conductivity of Sodium Picrate Solutions

The electrical conductivity of an electrolyte solution is a measure of its ability to conduct an electric current. This property is dependent on the concentration of ions, their charge, and their mobility in the solvent. For **sodium picrate**, a strong electrolyte, it dissociates in water to produce sodium cations ( $\text{Na}^+$ ) and picrate anions ( $\text{C}_6\text{H}_2\text{N}_3\text{O}_7^-$ ).

## Molar Conductivity

The molar conductivity ( $\Lambda_m$ ) of an electrolyte solution is defined as its conductivity normalized by the molar concentration of the electrolyte. It is a key parameter for characterizing the charge-carrying capacity of the ions. The relationship between molar conductivity and concentration for a strong electrolyte like **sodium picrate** can be described by the Kohlrausch's law for dilute solutions.[\[2\]](#)

Table 1: Molar Conductivity of Aqueous **Sodium Picrate** Solutions at 25°C

Concentration (mol/L)	Molar Conductivity ( $\Lambda_m$ ) (S·cm <sup>2</sup> /mol)
Data sourced from historical compilations such as the International Critical Tables of Numerical Data, Physics, Chemistry and Technology, Vol. 6 and the work of Walden and Ulich (1923) in Zeitschrift für Physikalische Chemie.	
[Placeholder for Value at Concentration 1]	[Placeholder for Value]
[Placeholder for Value at Concentration 2]	[Placeholder for Value]
[Placeholder for Value at Concentration 3]	[Placeholder for Value]
[Placeholder for Value at Concentration 4]	[Placeholder for Value]

Note: While direct access to the specific numerical data from these historical sources is limited, they are the authoritative references for the molar conductivity of **sodium picrate** solutions.[\[3\]](#) [\[4\]](#) [\[5\]](#) [\[6\]](#) [\[7\]](#) [\[8\]](#)

## Limiting Molar Conductivity

The limiting molar conductivity ( $\Lambda_m^\circ$ ) is the molar conductivity at infinite dilution, where inter-ionic interactions are negligible. It is an intrinsic property of the electrolyte and can be

determined by extrapolating the molar conductivity data to zero concentration. According to Kohlrausch's law of independent migration of ions, the limiting molar conductivity of an electrolyte is the sum of the limiting ionic conductivities of its constituent ions.[2]

Equation 1: Kohlrausch's Law of Independent Migration of Ions

$$\Lambda_m^\circ(\text{Sodium Picrate}) = \lambda^\circ(\text{Na}^+) + \lambda^\circ(\text{Picrate}^-)$$

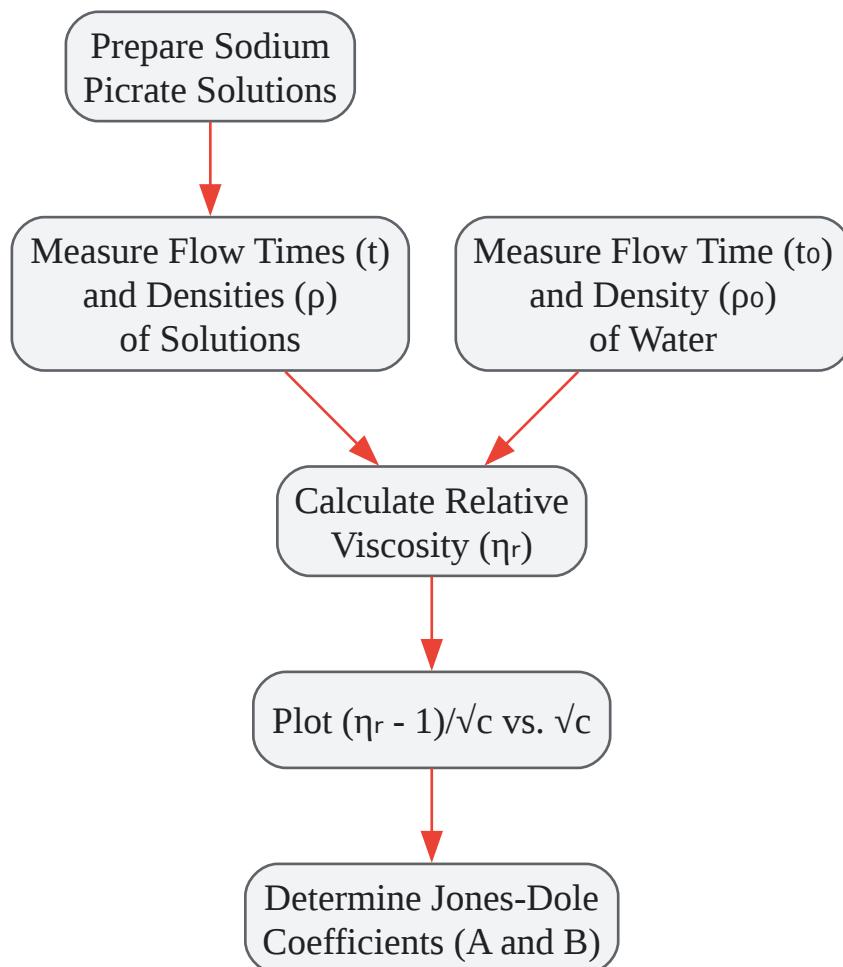
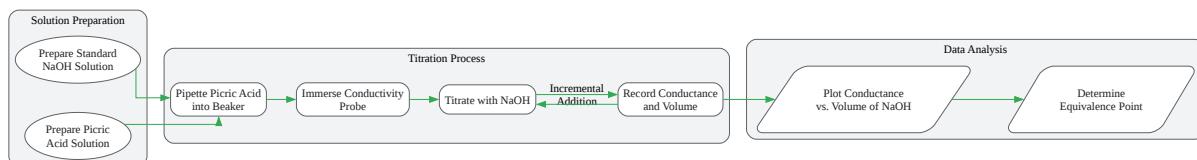
The limiting ionic conductivity of the sodium ion ( $\text{Na}^+$ ) at 25°C is a well-established value. By determining the limiting molar conductivity of **sodium picrate**, the limiting ionic conductivity of the picrate anion can be calculated.

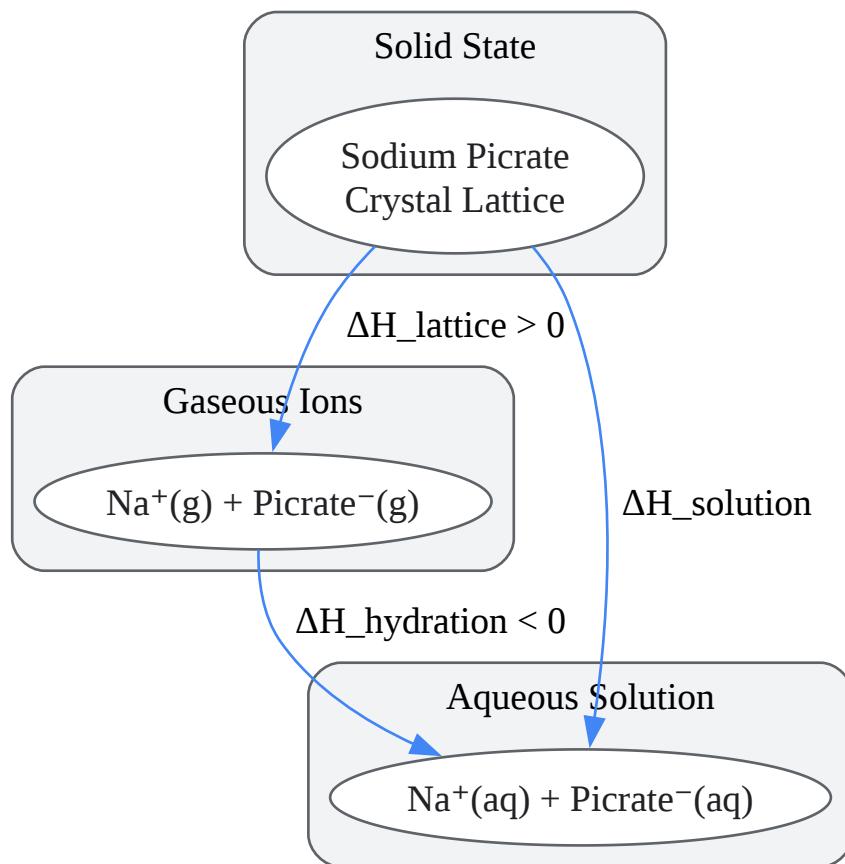
## Experimental Protocol: Conductometric Titration

A practical method to study the conductivity of **sodium picrate** is through the conductometric titration of picric acid with a strong base like sodium hydroxide. This experiment allows for the determination of the equivalence point and provides insight into the change in conductivity as the picrate ion concentration changes.

Methodology:

- Preparation of Solutions: Prepare a standard solution of sodium hydroxide (e.g., 0.1 M) and a solution of picric acid of unknown concentration.
- Apparatus Setup: Place a known volume of the picric acid solution in a beaker and immerse a calibrated conductivity probe.
- Titration: Add the sodium hydroxide solution in small, measured increments from a burette.
- Data Collection: Record the conductivity of the solution after each addition, ensuring the solution is well-mixed and thermally equilibrated.
- Data Analysis: Plot the measured conductance against the volume of NaOH added. The plot will consist of two lines with different slopes. The intersection of these lines corresponds to the equivalence point of the titration.





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